

Methods for separating chlorite from associated silicate minerals

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Compound of Interest

Compound Name: Chlorite
CAS No.: 1318-59-8
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Technical Support Center: Chlorite Isolation & Purification

Topic: Methods for separating **chlorite** from associated silicate minerals (Quartz, Feldspar, Biotite, Muscovite) Ticket ID: #CHL-SEP-001 Status: Open Assigned Specialist: Senior Application Scientist, Mineralogy Division

Executive Summary & Operational Logic

Separating **chlorite** ($(\text{Mg,Fe})_3(\text{Si,Al})_4\text{O}_{10}(\text{OH})_2 \cdot (\text{Mg,Fe})_3(\text{OH})_6$) is notoriously difficult because it shares physical properties with its common host minerals. It is often intergrown with quartz and has a density and magnetic susceptibility that overlaps with biotite.

To achieve high-purity **chlorite** concentrates, you must exploit three specific differentials in a strict order:

- Paramagnetism: **Chlorite** is paramagnetic (attracted to magnetic fields) due to iron content, whereas quartz and feldspar are diamagnetic (repelled).
- Specific Gravity (SG): **Chlorite** (SG 2.6–3.3) is generally denser than quartz (SG 2.65) but often lighter than iron-rich biotite.

- Surface Chemistry: In bulk processing, **chlorite** behaves as a hydrophobic phyllosilicate, requiring specific collectors to separate it from hydrophilic silicates.

Standard Operating Procedures (SOPs)

SOP-01: Magnetic Fractionation (The "Roughing" Stage)

Use this to separate **Chlorite** from Quartz, Feldspar, and Muscovite.

Equipment: Frantz Isodynamic Separator (or High-Gradient Magnetic Separator).[1] Principle: **Chlorite** is moderately paramagnetic. Quartz is diamagnetic. Biotite is strongly paramagnetic.

Protocol:

- Preparation: Sieve sample to a uniform size (e.g., 100–200 mesh). Remove ferromagnetic minerals (Magnetite) with a hand magnet to prevent clogging.[2]
- Setup: Set Frantz side slope to 15° and forward slope to 20°.
- Pass 1 (Low Amperage - Removing Biotite):
 - Set current to 0.4 – 0.6 Amps.
 - Result: The magnetic fraction will contain Biotite and Garnet. The non-magnetic fraction contains **Chlorite**, Muscovite, and Quartz.
- Pass 2 (Medium Amperage - Isolating **Chlorite**):
 - Run the non-magnetic fraction from Pass 1.
 - Increase current to 0.8 – 1.2 Amps.
 - Result: Magnetic Fraction = **Chlorite** Concentrate.
 - Non-Magnetic Fraction: Quartz, Feldspar, Muscovite.[3]

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*Technical Note: If your **chlorite** is Mg-rich (Clinochlore), it has lower magnetic susceptibility and may require higher amperage (up to 1.4A). If it is Fe-rich (Chamosite), it separates at lower amperages.*

SOP-02: Heavy Liquid Separation (The "Cleaning" Stage)

Use this to separate **Chlorite** from Quartz and remaining Biotite.

Equipment: Separatory funnels, Sodium Polytungstate (SPT) or LST (Lithium Heteropolytungstate). Avoid Bromoform (Toxic).

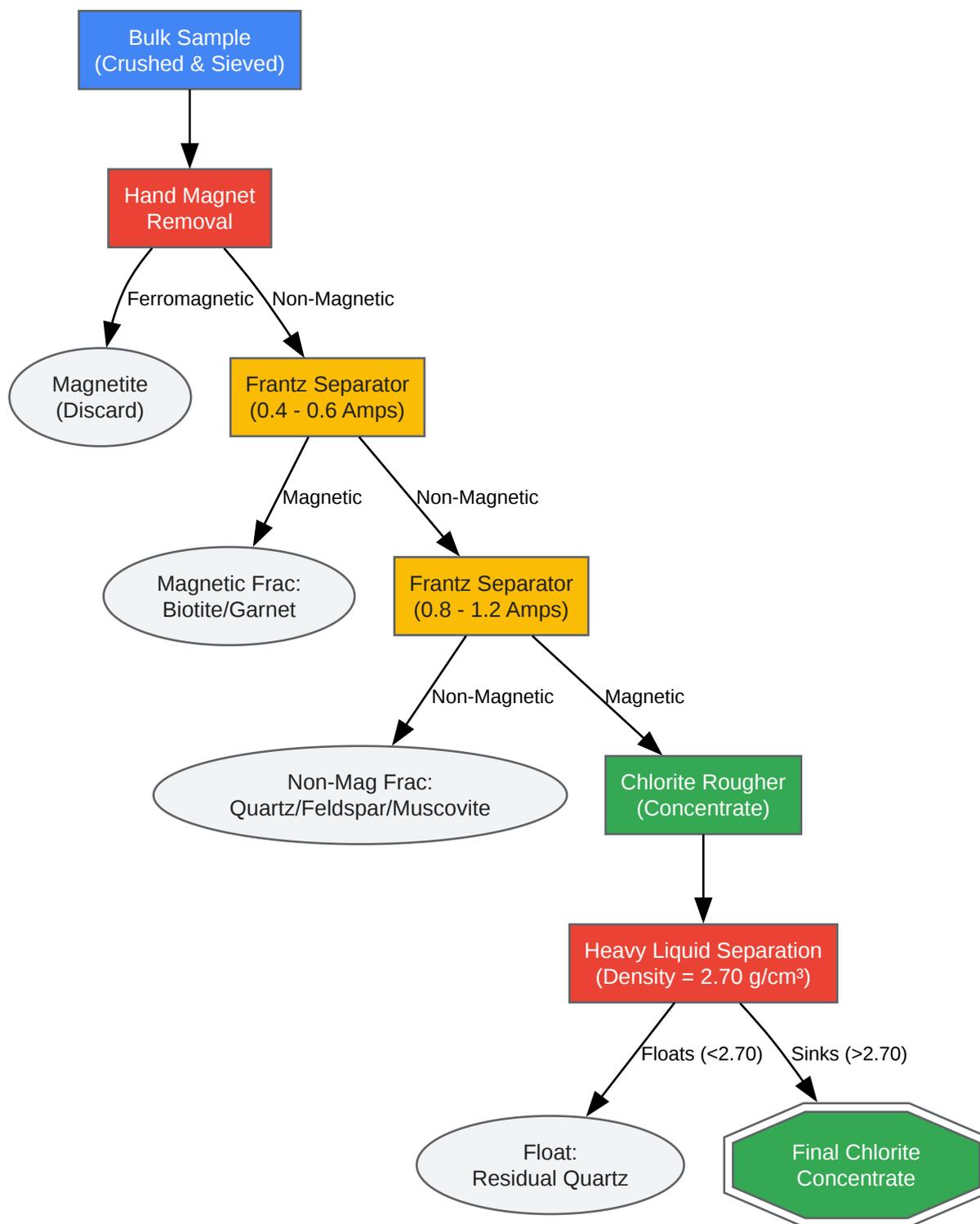
Protocol:

- Density Calibration: Prepare a heavy liquid solution with a density of 2.70 g/cm³.
- Separation (Quartz Removal):
 - Introduce the sample.[2][3] Stir vigorously.
 - Float: Quartz and Feldspar (SG < 2.65).
 - Sink: **Chlorite** (SG > 2.[4]70) and heavy accessories.
- Wash: Filter the "Sink" fraction and wash thoroughly with deionized water to recover the heavy liquid.
- Refining (Biotite Removal - Difficult):
 - If biotite contamination persists, increase liquid density to 3.0 – 3.1 g/cm³.
 - Float: **Chlorite** (SG ~2.6–2.9).

- Sink: Fe-rich Biotite (SG ~3.0+).
- Note: This step has low yield due to overlapping densities.

Workflow Visualization

The following diagram illustrates the integrated workflow for isolating **chlorite** from a granitic or metamorphic bulk sample.



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Caption: Integrated magnetic and density separation workflow for **chlorite** isolation.

Data Reference: Physical Properties

Use this table to calibrate your Frantz and Heavy Liquid settings.

Mineral	Magnetic Susceptibility ()	Specific Gravity (g/cm ³)	Frantz Response (Amps)
Magnetite	Ferromagnetic (Very High)	5.18	Hand Magnet
Biotite	Paramagnetic (High)	2.8 – 3.2	0.3 – 0.6 A
Chlorite	Paramagnetic (Moderate)	2.6 – 3.3	0.8 – 1.2 A
Muscovite	Paramagnetic (Low)	2.76 – 2.88	> 1.5 A (or Non-mag)
Quartz	Diamagnetic (None)	2.65	Non-Magnetic
Feldspar	Diamagnetic (None)	2.56 – 2.76	Non-Magnetic

Troubleshooting & FAQs

Ticket #001: "My chlorite fraction is still contaminated with quartz."

Diagnosis: Quartz entrapment or composite grains. Solution:

- Check Grain Size: If grains are too coarse, you likely have "locked" particles (quartz physically attached to **chlorite**). Regrind the sample to a finer mesh (e.g., <150 microns) to liberate the minerals.
- Heavy Liquid Check: Ensure your heavy liquid is at exactly 2.70 g/cm³. If it drifts lower (due to temperature or dilution), quartz will sink with the **chlorite**.
- Ultrasonic Cleaning: Use an ultrasonic bath to remove clay/**chlorite** "slime" coatings that might be making quartz grains behave like **chlorite** during flotation or magnetic separation.

Ticket #002: "I cannot separate Biotite from Chlorite."

Diagnosis: This is the hardest separation in mineralogy due to overlapping properties. Solution:

- The "Paper Shake" Method: Place the mixture on a sheet of paper. Tilt it slightly and tap. Biotite (platy, elastic) tends to slide differently than **chlorite** (platy, non-elastic).[5]
- Dielectric Separation: If available, dielectric separation is more precise than magnetic separation for these two minerals.
- Hand Picking: For high-purity geochemical standards, final purification often requires hand-picking under a binocular microscope. Tip: Use a needle. Biotite snaps back when bent (elastic); **Chlorite** stays bent (plastic).[5]

Ticket #003: "Can I use acid to clean the chlorite?"

Diagnosis: User is likely attempting to dissolve carbonates or iron oxides. Warning:STOP.

Explanation: Unlike quartz, **chlorite** is a phyllosilicate with a brucite-like layer that is highly susceptible to acid attack.[6]

- HCl / H₂SO₄: Will leach magnesium and iron from the **chlorite** crystal lattice, turning it into an amorphous silica gel or altering its isotopic signature.
- Safe Alternative: Use Acetic Acid (10%) or Sodium Dithionite-Citrate-Bicarbonate (DCB) method strictly for removing external iron oxide coatings, but limit exposure time.

Ticket #004: "What about Froth Flotation for bulk samples?"

Diagnosis: User needs to process kilograms of material, not grams. Solution:

- Collector: Use Fatty Acids (e.g., Oleic Acid) at pH 8–9.
- Depressant: Add Sodium Silicate (Water Glass) to depress quartz and feldspar.
- Activator: **Chlorite** floats naturally well, but if suppressed, metal cations can activate it. Note: This produces a lower purity concentrate than magnetic separation.

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